

Span 20: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Sorbitan monododecanoate*

CAS No.: 8028-02-2

Cat. No.: B3434989

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An in-depth examination of the molecular characteristics, physicochemical properties, and applications of Span 20, a nonionic surfactant pivotal in pharmaceutical and research settings.

Span 20, also known as Sorbitan Monolaurate, is a versatile non-ionic surfactant widely employed across various scientific disciplines, particularly in drug development and formulation.^{[1][2]} Its utility stems from its excellent emulsifying, stabilizing, and solubilizing properties.^{[1][2][3]} This guide provides a detailed overview of Span 20, focusing on its core molecular and physical attributes, and its application in experimental protocols.

Core Molecular and Physicochemical Properties

Span 20 is a biodegradable surfactant derived from the esterification of sorbitol, a sugar alcohol, with lauric acid, a natural fatty acid.^[3] This composition makes it a biocompatible and safe excipient for a range of applications.^{[2][4]}

Molecular Formula and Weight

The fundamental molecular details of Span 20 are summarized below.

Property	Value	References
Chemical Formula	C ₁₈ H ₃₄ O ₆	[3] [5] [6] [7] [8]
Molecular Weight	346.46 g/mol	[5] [6] [7]
Synonyms	Sorbitan Monolaurate, Sorbitan monododecanoate	[3]
CAS Number	1338-39-2	[5] [8]

Physicochemical Data

The physical and chemical properties of Span 20 are critical for its function as a surfactant and are detailed in the following table.

Property	Value	References
Appearance	Yellow to amber-colored, oily liquid	[6] [8]
Density	1.032 g/mL at 25 °C	[5] [6]
HLB (Hydrophile-Lipophile Balance) Value	8.6	[6] [9]
Solubility	Practically insoluble but dispersible in water; miscible with alcohol. Soluble in mineral oil, 2-ethoxyethanol, ethanol, and methanol.	[3] [5] [6] [8]
Acid Value	≤ 10	[6]
Saponification Value	158 - 170	[6]
Hydroxyl Value	330 - 370	[6]
Flash Point	>149 °C	

Applications in Research and Drug Development

Span 20's primary role is as a water-in-oil (W/O) emulsifier and a co-surfactant in oil-in-water (O/W) emulsions, often in combination with its ethoxylated derivative, Tween 20.[3][9] By adjusting the Span/Tween ratio, researchers can create emulsifying systems with a wide range of HLB values to stabilize various oils and waxes.[9]

Its applications include:

- **Topical Formulations:** It is used in creams and lotions as an emulsifier and stabilizer.[5][9]
- **Oral Medications:** It aids in the uniform distribution of active pharmaceutical ingredients in oral liquid and solid dosage forms.[1][9]
- **Drug Delivery Systems:** Span 20 is a key component in the formation of niosomes and other nanocarriers for targeted drug delivery.[10] It has been used to enhance the solubility and oral bioavailability of poorly soluble drugs like itraconazole.[5]
- **Cancer Research:** Recent studies have explored the use of Span 20 in formulating "spanlastics," which are nano-vesicles for delivering anti-cancer drugs like simvastatin, showing enhanced cytotoxicity against various cancer cell lines.[11]

Experimental Protocols and Methodologies

Span 20 is utilized in several experimental procedures, particularly in the creation of nanoemulsions and vesicular systems for drug delivery.

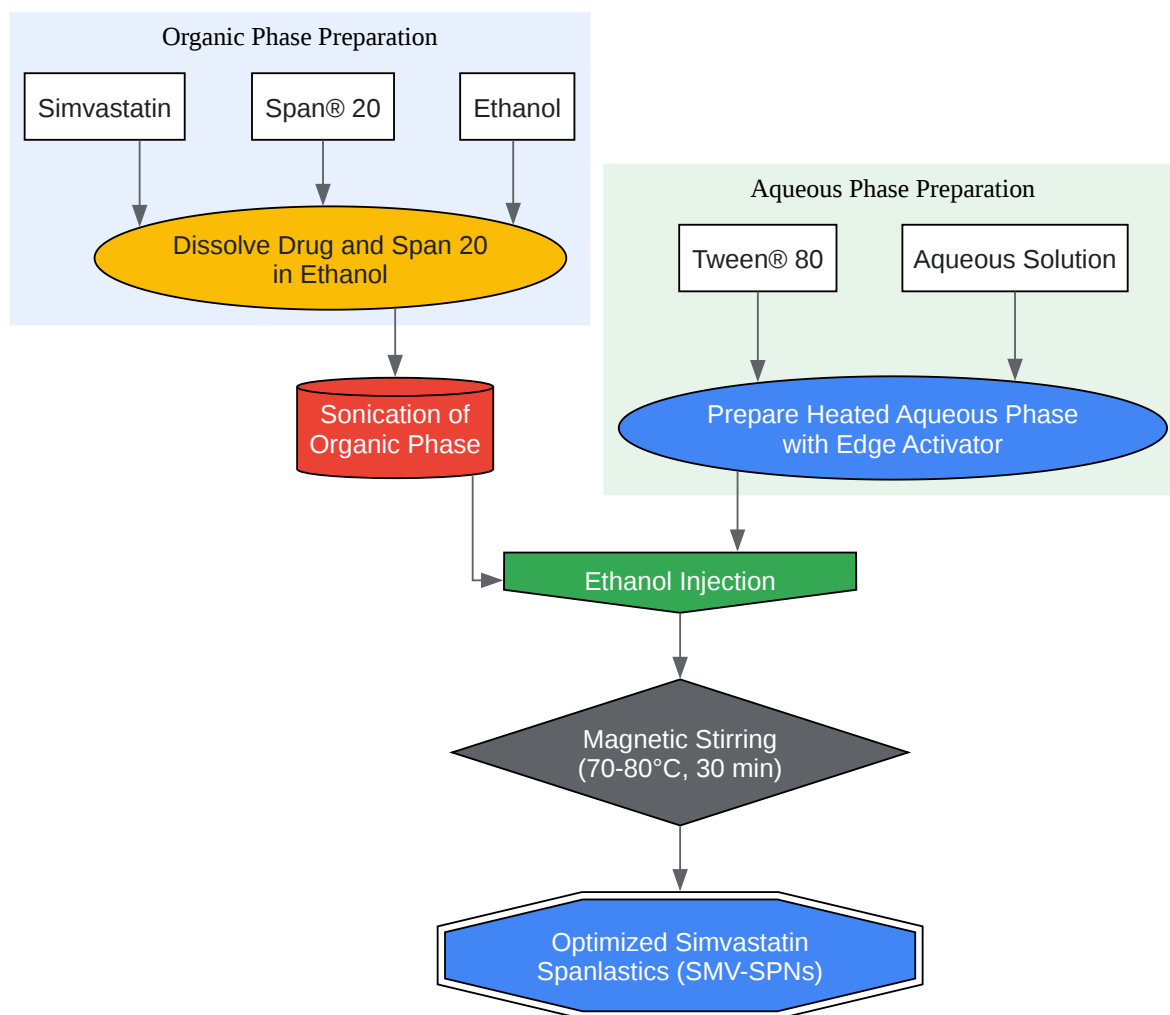
Preparation of Spanlastics via Ethanol Injection Method

This protocol describes the formulation of simvastatin-loaded spanlastics (SMV-SPNs) for enhanced anti-cancer activity.[11]

- **Preparation of Organic Phase:** The drug (simvastatin) is dissolved in ethanol, which has been mixed with Span 20.
- **Sonication:** The resulting lipid solution is sonicated for a specified period.

- Injection: This organic solution is then injected into a heated aqueous phase that contains an edge activator, such as Tween 80.
- Stirring: The mixture is continuously stirred on a magnetic stirrer (e.g., at 800-1600 rpm) at an elevated temperature (e.g., 70-80 °C) for approximately 30 minutes to allow for the formation of spanlastic vesicles.[\[12\]](#)

The following diagram illustrates the workflow for the preparation of Spanlastics.



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Workflow for Spanlastics Preparation

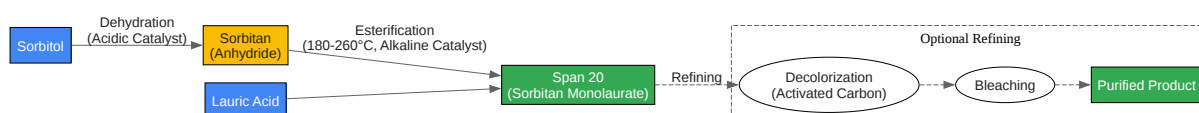
Synthesis of Span 20

The industrial synthesis of Span 20 involves a two-step process, as outlined in patent literature. [13]

- Dehydration: Sorbitol is first dehydrated under acidic conditions to form sorbitan (an anhydride).
- Esterification: The resulting sorbitan is then esterified with lauric acid in the presence of an alkaline catalyst at a high temperature (180-260 °C) to produce Span 20. [13]

For higher purity, the product can undergo further refining steps such as decolorization with activated carbon and bleaching. [13]

The diagram below outlines the general synthesis pathway for Span 20.



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Synthesis Pathway of Span 20

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- [To cite this document: BenchChem. \[Span 20: A Comprehensive Technical Guide for Researchers and Drug Development Professionals\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b3434989/docs#span-20-a-comprehensive-technical-guide-for-researchers-and-drug-development-professionals\]](#)

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